

# (Z)-RG-13022 (CAS 136831-48-6): A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (Z)-RG-13022

Cat. No.: B109681

[Get Quote](#)

**(Z)-RG-13022** is a potent and selective inhibitor of the epidermal growth factor receptor (EGFR) tyrosine kinase. As a member of the tyrphostin family of compounds, it serves as a valuable tool for investigating the role of EGFR signaling in cellular processes such as proliferation, differentiation, and tumorigenesis. This guide provides a comprehensive overview of the technical data and experimental protocols associated with **(Z)-RG-13022** for researchers, scientists, and drug development professionals.

## Core Compound Information

Identifier	Value
IUPAC Name	(2Z)-2-cyano-3-(3,4-dimethoxyphenyl)-N-(pyridin-3-yl)acrylamide
Synonyms	RG-13022, Tyrphostin RG13022
CAS Number	136831-48-6
Molecular Formula	C <sub>17</sub> H <sub>15</sub> N <sub>3</sub> O <sub>3</sub>
Molecular Weight	309.32 g/mol

## Mechanism of Action

**(Z)-RG-13022** functions as an ATP-competitive inhibitor of the EGFR tyrosine kinase domain. [1] By binding to the ATP pocket, it blocks the autophosphorylation of the receptor, a critical

step in the activation of downstream signaling cascades.[1] This inhibition leads to the suppression of key pathways involved in cell growth and survival, including the Ras-Raf-MEK-ERK (MAPK) and PI3K/Akt signaling pathways.[1]

## Quantitative Biological Activity

The inhibitory activity of **(Z)-RG-13022** has been characterized in various in vitro assays. The following tables summarize the key quantitative data.

**Table 1: In Vitro EGFR Inhibition**

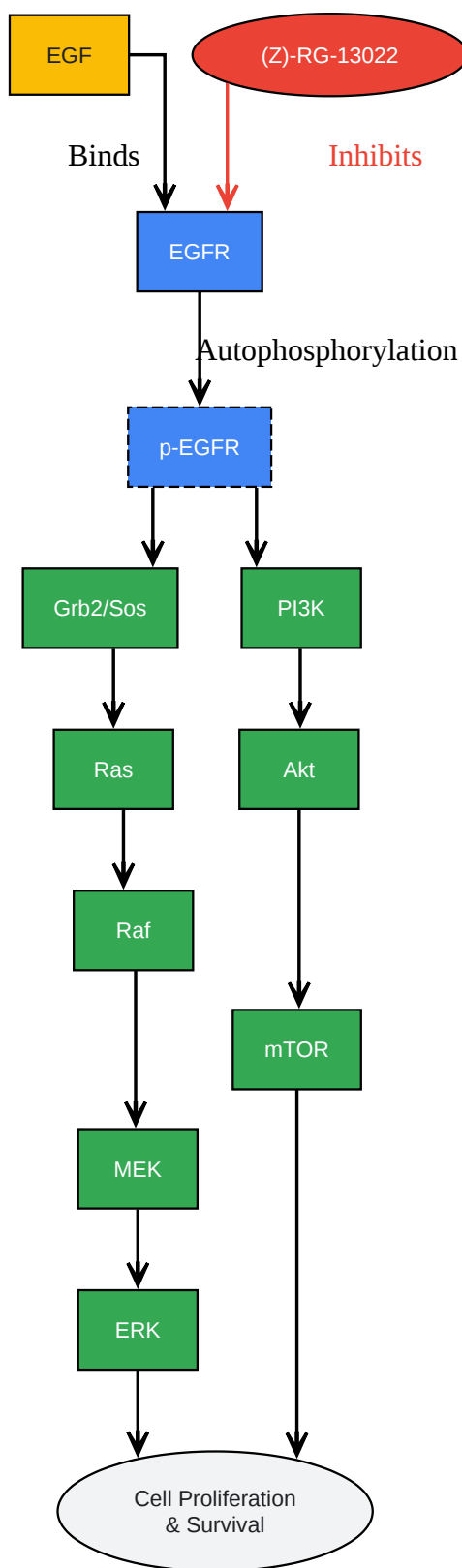
Assay	Cell Line/System	IC <sub>50</sub>
EGFR Autophosphorylation	Cell-free (immunoprecipitated EGFR)	4 µM[2][3][4][5][6]
EGFR Autophosphorylation	HER 14 cells	5 µM[3][6]
EGFR Kinase Activity	HT-22 neuronal cells	1 µM[1]

**Table 2: Inhibition of Cell Proliferation and Growth**

Assay	Cell Line	Stimulus	IC <sub>50</sub>
Colony Formation	HER 14	50 ng/mL EGF	1 µM[3][6]
DNA Synthesis	HER 14	50 ng/mL EGF	3 µM[3][6]
Colony Formation	MH-85	50 ng/mL EGF	7 µM[3][6]
DNA Synthesis	MH-85	50 ng/mL EGF	1.5 µM[3][6]
DNA Synthesis	HN5	Not Specified	11 µM

## Signaling Pathway Inhibition

**(Z)-RG-13022**'s inhibition of EGFR autophosphorylation prevents the recruitment and activation of downstream signaling molecules, effectively blocking pro-proliferative and anti-apoptotic signals.



[Click to download full resolution via product page](#)

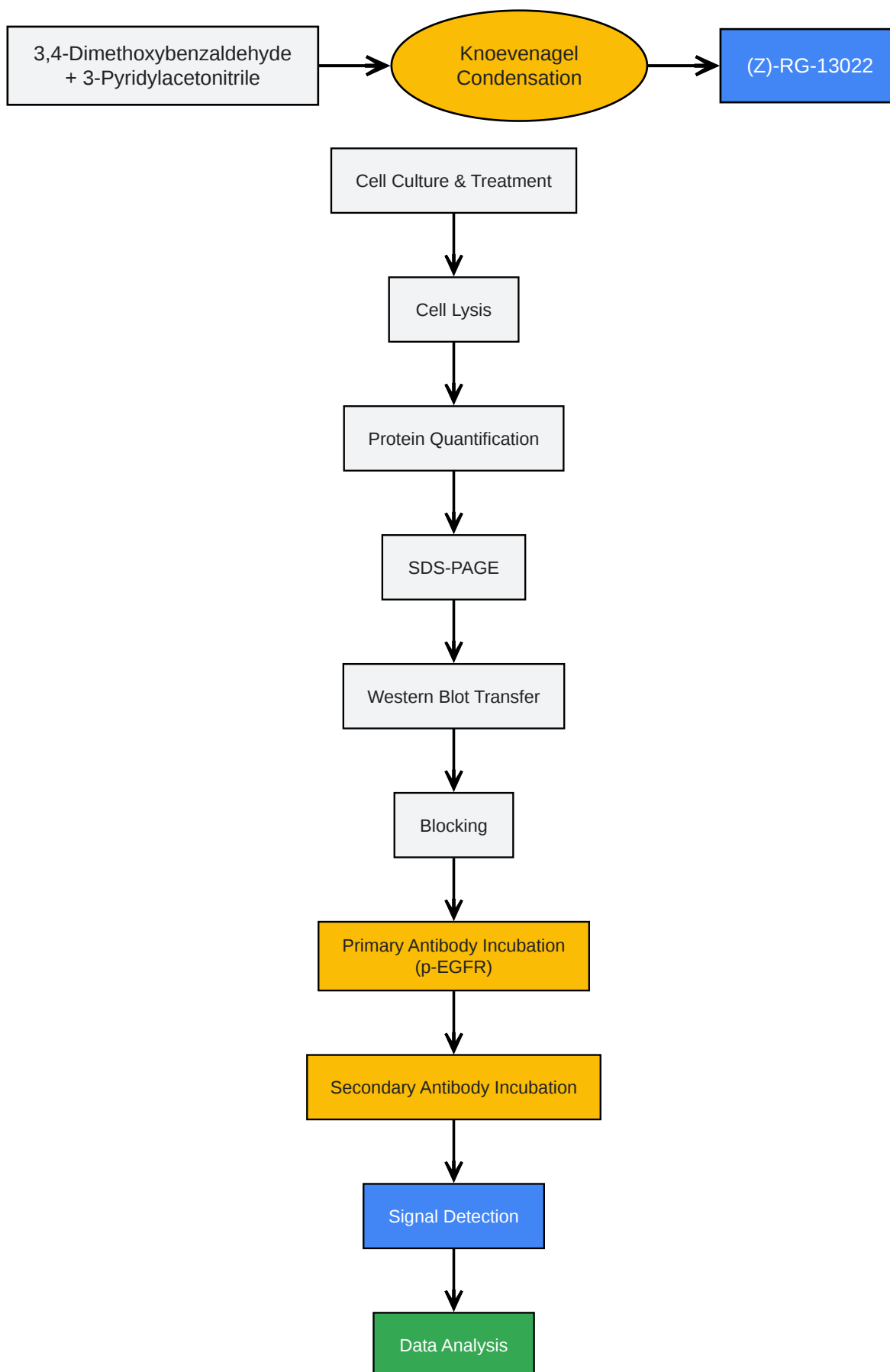
EGFR Signaling Pathway Inhibition by **(Z)-RG-13022**.

## Experimental Protocols

Detailed methodologies for key experiments are provided below.

### Synthesis of (Z)-RG-13022

While a detailed, step-by-step synthesis protocol for **(Z)-RG-13022** is not readily available in the public domain, it belongs to the tyrphostin class of compounds, which are benzylidene malononitrile derivatives. The general synthesis involves a Knoevenagel condensation of a substituted benzaldehyde with a malononitrile derivative.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. MTT assay protocol | Abcam [abcam.com]
- 2. benchchem.com [benchchem.com]
- 3. 2.2. MTT Cell Viability and BrdU Cell Proliferation Assay [bio-protocol.org]
- 4. EGFR Western Blot Protocol - FineTest ELISA Kit | FineTest Antibody | FineTest® [fn-test.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. selleckchem.com [selleckchem.com]
- To cite this document: BenchChem. [(Z)-RG-13022 (CAS 136831-48-6): A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b109681#z-rg-13022-cas-number-136831-48-6]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)